

Technical Support Center: Triethylborane (TEB)

Fire Management

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Compound of Interest

Compound Name: *Triethylborane*

Cat. No.: *B153662*

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This guide provides essential information for researchers, scientists, and drug development professionals on safely managing and extinguishing fires involving **triethylborane** (TEB). Given its pyrophoric nature, proper handling and emergency preparedness are critical.

Frequently Asked Questions (FAQs)

Q1: What makes **triethylborane** (TEB) a significant fire risk? A: **Triethylborane** is strongly pyrophoric, which means it ignites spontaneously upon contact with air.^{[1][2][3]} It has an extremely low autoignition temperature of -20°C (-4°F), requiring it to be handled using air-free techniques.^{[1][3][4]} Upon ignition, it burns intensely with a characteristic apple-green flame.^{[1][2]}

Q2: What are the recommended extinguishing agents for a TEB fire? A: The most suitable extinguishing agents are those that can smother the fire by cutting off the oxygen supply. Recommended options include carbon dioxide (CO₂) and dry powder or dry chemical extinguishers (e.g., Purple K, Class D, or multi-purpose ABC).^{[1][2][5][6]} For small fires or spills, inert materials such as dry sand, sodium chloride powder, or graphite powder can also be effective.^{[7][8]}

Q3: What happens if water is used on a **triethylborane** fire? A: Water must never be used to extinguish a TEB fire.^{[1][2]} TEB reacts with water or steam to produce toxic and highly flammable vapors.^{[1][9]} Furthermore, because TEB is immiscible with and floats on water, applying water can spread the burning liquid and enlarge the fire.^{[1][4]}

Q4: Are there other extinguishing agents that must be avoided? A: Yes. In addition to water, halogenated fire extinguishing agents (e.g., Halon-based extinguishers) are strictly prohibited for use on TEB fires.[\[1\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)

Q5: What type of fire extinguisher should be readily available in a laboratory where TEB is handled? A: Laboratories working with TEB should be equipped with a Class D fire extinguisher, which is specifically designed for combustible metal and pyrophoric material fires. A multi-purpose ABC dry chemical extinguisher or a CO2 extinguisher are also suitable and commonly recommended alternatives.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Q6: What are the immediate actions to take in the event of a TEB fire? A: If it is safe to do so, the first priority is to shut off the source of the TEB leak.[\[4\]](#) For a small, manageable fire, use an appropriate extinguisher. For any fire that is spreading or cannot be immediately controlled, evacuate the area, activate the nearest fire alarm, and contact emergency services.[\[5\]](#)

Q7: How should a small, unignited TEB spill be managed? A: For a small spill that has not yet ignited, you should act quickly to prevent its contact with air. Cover the spill with an inert absorbent material like dry sand, sodium chloride powder, or graphite powder.[\[8\]](#)[\[9\]](#) Using non-sparking tools, sweep the mixture into a suitable, sealable container for proper disposal.[\[5\]](#)[\[9\]](#) Ensure the area is well-ventilated throughout the cleanup process.[\[5\]](#)

Troubleshooting Guides

Scenario/Issue	Probable Cause & Explanation	Recommended Solution & Action
A small TEB fire has started on a lab bench or in a fume hood.	A leak or spill has exposed the pyrophoric TEB to the air, causing immediate ignition. [1] [3]	If trained and it is safe, use a portable dry powder (ABC/Class D) or CO ₂ extinguisher. [1] [2] Aim the nozzle at the base of the fire. [11] Alternatively, smother the fire completely with dry sand or another inert powder. [8]
The TEB fire reignites shortly after being extinguished.	TEB's pyrophoric nature means it will reignite if it remains hot and is re-exposed to oxygen. [4] The extinguishing agent may not have sufficiently cooled the material or may have been displaced, allowing air contact.	Re-apply the extinguishing agent to ensure the fuel is fully covered and a barrier is maintained between the TEB and the air. [6] [12] Continue to monitor the area closely. If practical and safe, allowing the fire to burn itself out while preventing its spread is a viable strategy. [4]
A TEB fire is spreading and cannot be controlled with a portable extinguisher.	The spill is too large, or the fire has spread to other combustible materials, making it too dangerous for initial response efforts.	Do not attempt to fight the fire. Your safety is the priority. Immediately activate the fire alarm, evacuate the area, and call for professional emergency responders. [5] Close doors as you exit to help confine the fire.

Data Presentation: Extinguishing Agent Comparison

The following table summarizes the suitability of various agents for extinguishing triethylborane fires.

Extinguishing Agent	Suitability	Mechanism of Action	Key Considerations & Cautions
Dry Powder (Class D)	Highly Recommended	Smothering (interrupts chemical reaction, separates fuel from oxygen).[6][12]	The most effective option for pyrophoric substances.
Dry Chemical (ABC)	Recommended	Smothering and minor chemical inhibition of the fire.[12]	A versatile and effective option. Not as specialized as Class D but widely available.
Carbon Dioxide (CO2)	Recommended	Cooling and Smothering (displaces oxygen).[5]	Effective, but the fire may reignite once the CO2 dissipates if the TEB is still hot.[4]
Dry Sand / Inert Powder	Recommended	Smothering (forms a physical barrier to oxygen).[8]	Excellent for containing spills and extinguishing small fires. Must be completely dry.
Liquid Nitrogen	Specialized Use Only	Cooling and Smothering (rapidly vaporizes, displacing oxygen).[13][14][15]	Highly effective but poses significant hazards (cryogenic burns) and requires specialized training and equipment.
Water	DO NOT USE	Reacts with TEB to produce flammable gas; spreads the fire. [4][9]	Will intensify the fire and increase the hazard.[4]

Halogenated Agents	DO NOT USE	Adverse chemical reaction.[4][9][10]	Explicitly contraindicated for TEB fires.[4][10]
Foam	Not Recommended	May provide temporary control but is generally not advised.[4]	Most foams are water-based and can react with TEB. Reignition is highly likely.[4]

Experimental Protocols: Emergency Response Procedures

These protocols outline the steps for responding to a TEB fire with common extinguishing equipment.

Protocol 1: Using a Dry Powder (ABC/Class D) Fire Extinguisher

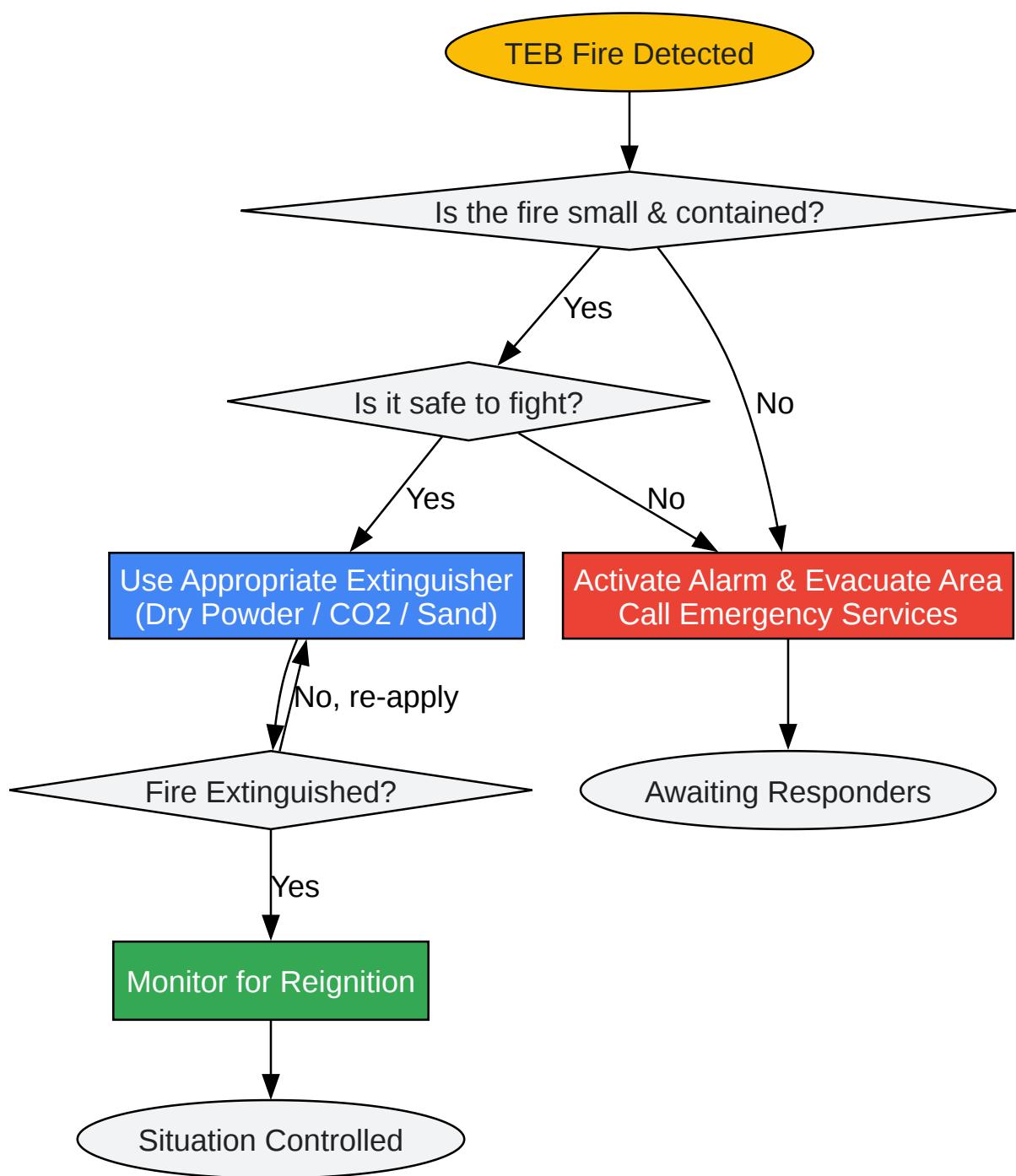
- Safety First: Ensure you have a clear exit path before approaching the fire. Do not allow the fire to get between you and the exit.
- Assess the Fire: Confirm the fire is small enough to be handled by a single extinguisher.
- Activate the Extinguisher: Use the P.A.S.S. technique:[12][16]
 - Pull the safety pin.
 - Aim the nozzle at the base of the fire from a safe distance (typically 6-8 feet).
 - Squeeze the handle to discharge the powder.
 - Sweep the nozzle from side to side, covering the entire base of the fire.
- Extinguish and Observe: Continue discharging the agent until the flames are completely extinguished. The goal is to form a blanket of powder over the liquid fuel.[6][17]
- Prevent Reignition: Back away slowly and watch for any signs of reignition.[4] Be prepared to apply more powder if necessary.

- Ventilation: Avoid using dry powder extinguishers in small, enclosed spaces without adequate ventilation, as the discharged powder can significantly reduce visibility and pose an inhalation risk.[6][12]

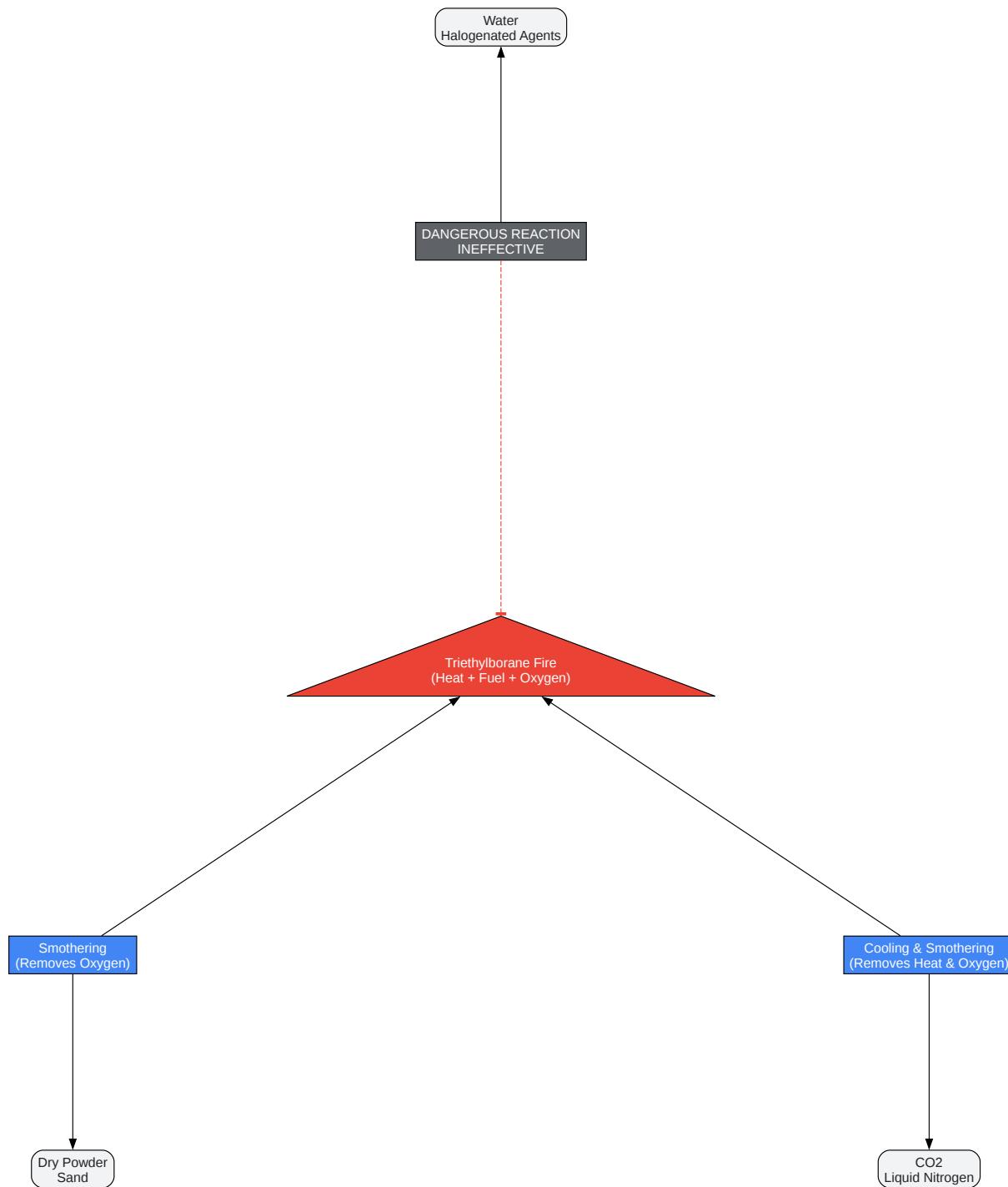
Protocol 2: Using Dry Sand or Other Inert Material

- Applicability: This method is most effective for small, contained spills and fires on flat surfaces (e.g., floor or inside a spill tray).
- Application: From a safe distance, gently but quickly apply the sand or inert powder over the entire fire. Do not dump it from a height, as this could splash the burning liquid.
- Smother the Fire: Continue applying the material until the fire is completely smothered and no flames are visible. A thick layer is required to effectively block oxygen.
- Containment: The inert material will also serve to absorb the unburnt TEB.
- Disposal: Once the situation is safe and the material has cooled, the mixture must be collected using non-sparking tools and disposed of as hazardous waste according to institutional protocols.[5][9]

Mandatory Visualizations

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Caption: Decision workflow for responding to a **triethylborane** fire.



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Caption: Mechanisms of different agents on a **triethylborane** fire.

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